

Application Notes and Protocols for Serotonin Adipate in Cell Culture

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Compound of Interest

Compound Name: Serotonin adipate

Cat. No.: B103501

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Introduction

Serotonin, or 5-hydroxytryptamine (5-HT), is a critical monoamine neurotransmitter that plays a pivotal role in a vast array of physiological processes, including mood regulation, sleep, appetite, and cognition. In the context of cell biology, serotonin is a potent signaling molecule that can influence cell proliferation, migration, and differentiation. **Serotonin adipate**, a salt of serotonin, is utilized in research to investigate these cellular effects. This document provides detailed protocols for the preparation of **serotonin adipate** solutions for cell culture experiments, summarizes key quantitative data, and illustrates the relevant signaling pathways and experimental workflows.

Data Presentation

Table 1: Solubility and Storage of Serotonin Adipate

| Property | Value/Description | Source |
|---------------------------|---|---|
| Molecular Formula | C ₁₆ H ₂₂ N ₂ O ₅ | [1] [2] [3] |
| Molecular Weight | 322.36 g/mol | [1] [3] |
| Appearance | Solid powder | [1] |
| Solubility | Soluble in Dimethyl Sulfoxide (DMSO) | [1] |
| Slightly soluble in water | [4] | |
| Storage | Store at -20°C for long-term storage. For short-term storage, it can be kept in a dry, dark place at 0-4°C. | [1] |

Table 2: Recommended Concentrations for Cell Culture Experiments

| Concentration Range | Cell Type/System | Observed Effect | Source |
|----------------------------|-------------------------------------|--|--------|
| 0.1 μ M - 0.55 μ M | Murine Peritoneal Mast Cells | Uptake of serotonin by the cell culture. | [5] |
| 1.0 μ M | JAR cells | Used as the Km concentration for [3 H]5-HT tracer in reuptake inhibition assays. | [6] |
| 20 μ M - 200 μ M | Rat Cerebral Cortex Slice Cultures | Increased the number of glutamate neurons. Concentrations above 250 μ M were reported to have toxic effects. | [7] |
| 100 μ M | Dissociated Rat Sympathetic Neurons | Used to study serotonin as a neurotransmitter. | [8] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Serotonin Adipate Stock Solution in DMSO

Materials:

- **Serotonin adipate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), carefully weigh out the desired amount of **serotonin adipinate** powder. For a 10 mM stock solution, you will need 3.22 mg of **serotonin adipinate** for 1 mL of DMSO.
- Dissolution: Add the weighed **serotonin adipinate** powder to a sterile polypropylene tube. Using a calibrated micropipette, add the calculated volume of cell culture grade DMSO to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile polypropylene tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

Materials:

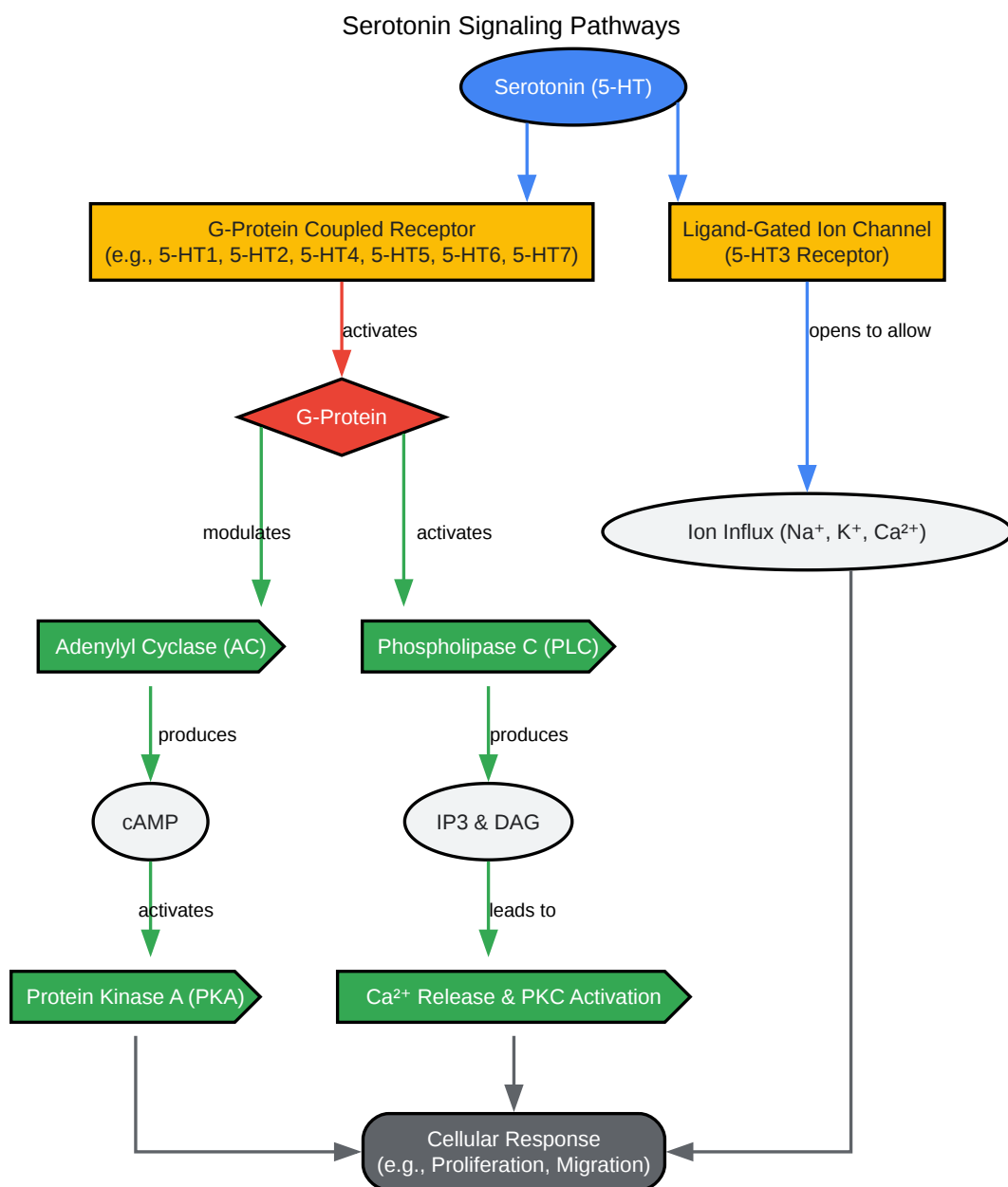
- 10 mM **Serotonin Adipinate** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes and micropipettes with sterile tips
- Sterile syringe filter (0.22 μ m)

Procedure:

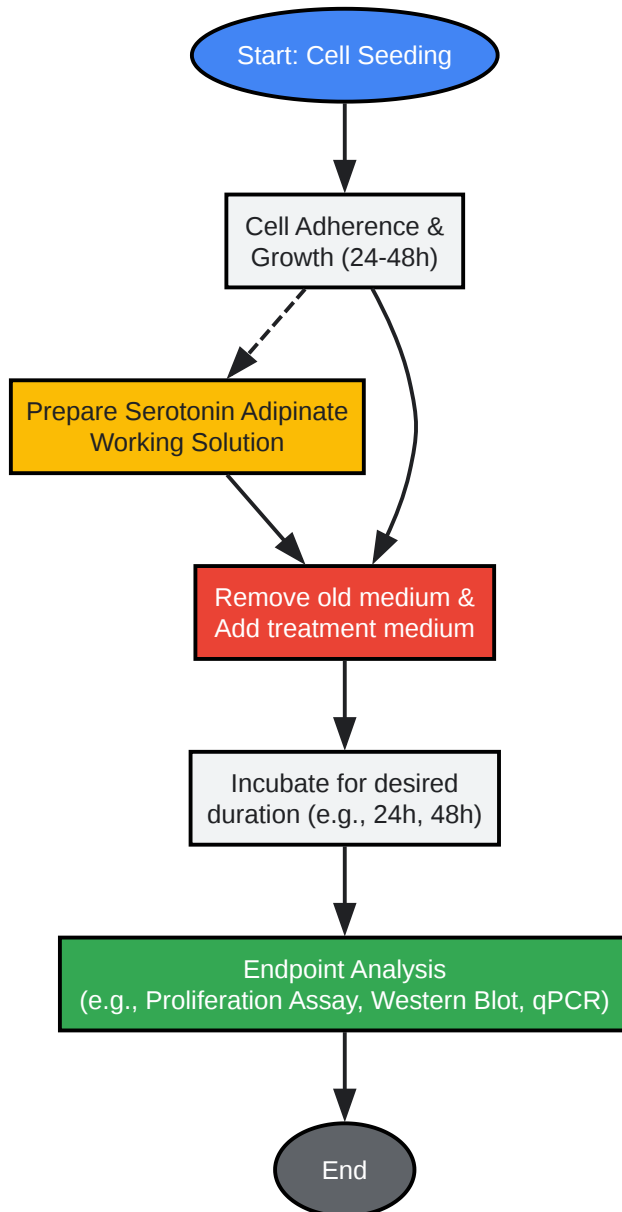
- Thawing the Stock Solution: Remove an aliquot of the 10 mM **serotonin adipinate** stock solution from the -20°C freezer and thaw it at room temperature.
- Dilution: In a sterile conical tube, add the desired volume of pre-warmed complete cell culture medium. To prepare a final working concentration (e.g., 10 µM), perform a serial dilution from the 10 mM stock solution. For example, to make 10 mL of a 10 µM working solution, add 10 µL of the 10 mM stock solution to 9.99 mL of cell culture medium.
 - Note on DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to your cells, typically below 0.5% (v/v).
- Mixing: Gently mix the working solution by inverting the tube several times or by gentle pipetting. Avoid vigorous vortexing, which can cause shearing of media components.
- Sterile Filtration (Optional but Recommended): For critical experiments, it is advisable to sterile-filter the final working solution using a 0.22 µm syringe filter to remove any potential microbial contamination introduced during the dilution process.
- Application to Cells: The freshly prepared **serotonin adipinate** working solution is now ready to be added to your cell cultures.

Mandatory Visualization

Serotonin Signaling Pathways



Experimental Workflow: Serotonin Adipinate Treatment of Cultured Cells



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